

4-(Difluoromethoxy)benzylamine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-(Difluoromethoxy)benzylamine

Cat. No.: B061096

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and disposal information for **4-(Difluoromethoxy)benzylamine** (CAS RN: 177842-14-7). The following sections detail the physical and chemical properties, hazard identification, exposure controls, personal protective equipment (PPE), first aid measures, and emergency procedures associated with this compound. This document is intended to serve as an essential resource for laboratory personnel to ensure safe handling and mitigate potential risks.

Chemical and Physical Properties

4-(Difluoromethoxy)benzylamine is a fluorinated organic compound with the molecular formula $C_8H_9F_2NO$.^{[1][2][3][4]} The presence of the difluoromethoxy group can significantly influence the compound's chemical and biological properties, a common strategy in medicinal chemistry to enhance metabolic stability and binding affinity.^{[5][6][7][8][9]}

Property	Value	Source(s)
Molecular Weight	173.16 g/mol	[1][2][4]
Appearance	Clear, light yellow to light orange liquid or solid	[2][3]
Boiling Point	227.3 °C at 760 mmHg	[3]
Density	1.196 g/cm ³	[3]
Flash Point	91.3 °C	[3]
Refractive Index	1.491	[3]
pKa	8.90 ± 0.10 (Predicted)	
Storage Temperature	2–8 °C under inert gas (Nitrogen or Argon)	
Sensitivity	Air Sensitive	

Hazard Identification and GHS Classification

4-(Difluoromethoxy)benzylamine is classified as a hazardous substance. The primary hazards are associated with its corrosive nature and potential for acute toxicity.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Eye Irritation	Category 2	H319: Causes serious eye irritation

GHS Pictograms:

GHS Hazard Pictograms for **4-(Difluoromethoxy)benzylamine**.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **4-(Difluoromethoxy)benzylamine** to prevent exposure and ensure a safe laboratory environment.

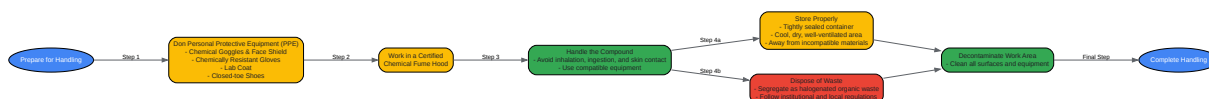
Engineering Controls

- Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial. The minimum required PPE includes:

- **Eye and Face Protection:** Chemical safety goggles are mandatory. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Chemically resistant gloves are required. While specific breakthrough times for **4-(Difluoromethoxy)benzylamine** are not available, Teflon gloves are recommended for handling benzylamine.^[10] Nitrile or neoprene gloves may offer shorter-term protection but should be changed immediately upon contamination.^{[11][12][13]} Always consult the glove manufacturer's compatibility chart.
- **Skin and Body Protection:** A flame-retardant laboratory coat must be worn and fully buttoned. For tasks with a higher risk of significant exposure, chemical-resistant aprons or coveralls should be considered.
- **Respiratory Protection:** If working outside of a fume hood or if aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is required.



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Standard Laboratory Handling Workflow.

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.
- The compound is air-sensitive and should be stored under an inert atmosphere (e.g., nitrogen or argon).

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

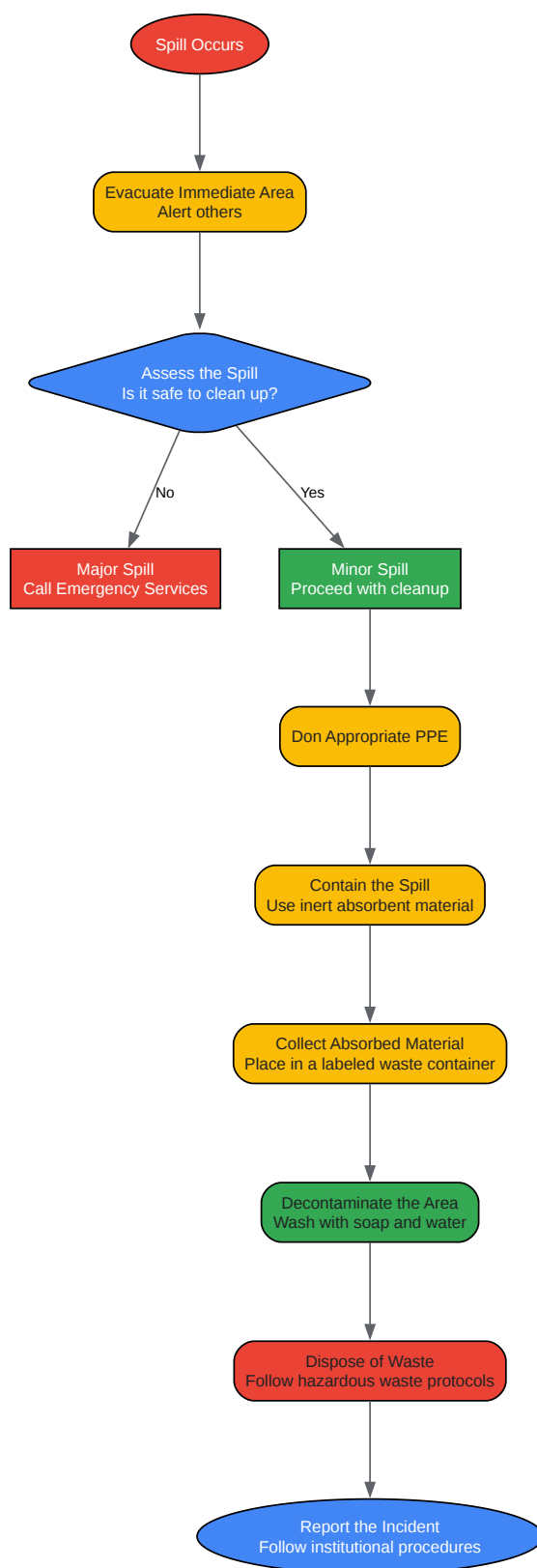
Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures

In the event of a spill, the following steps should be taken by trained personnel:

- **Evacuate:** Immediately alert others in the area and evacuate the immediate vicinity of the spill.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Contain:** For liquid spills, contain the spill using an inert absorbent material such as sand, earth, or vermiculite.^{[14][15][16][17]} Do not use combustible materials like sawdust.
- **Neutralize (for corrosive spills):** For small spills of corrosive amines, neutralization can be attempted with a weak acid (e.g., citric acid) by trained personnel with appropriate PPE.^[16]
- **Collect:** Carefully scoop up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.

- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.



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Emergency Spill Response Workflow.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Combustion may produce corrosive and toxic fumes, including carbon oxides, nitrogen oxides, and hydrogen fluoride.
- Fire-Fighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Waste generated from the use of **4-(Difluoromethoxy)benzylamine** must be handled as hazardous waste.

- Waste Classification: This compound is a halogenated organic substance.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
- Segregation: Do not mix with non-halogenated organic waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container.
- Disposal Method: Dispose of waste through a licensed hazardous waste disposal company in accordance with all applicable environmental regulations.

Toxicological and Ecological Information

Detailed toxicological studies for **4-(Difluoromethoxy)benzylamine** are not widely available in the public domain. However, based on its classification, it is harmful if swallowed and causes severe skin and eye damage. The introduction of fluorinated groups can impact the metabolic stability and biological activity of a molecule.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) As with many synthetic organic compounds, release into the environment should be avoided. Primary aromatic amines can be toxic to aquatic life.[\[22\]](#)

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet (SDS) provided by the manufacturer and your institution's specific safety protocols. Always prioritize safety and handle all chemicals with the appropriate level of caution and respect for their potential hazards.

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